

# Commercial availability of 4-(4-Chlorophenyl)-2-(methylthio)pyrimidine for research

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## Compound of Interest

Compound Name: 4-(4-Chlorophenyl)-2-(methylthio)pyrimidine

CAS No.: 434941-55-6

Cat. No.: B1608141

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## Strategic Sourcing & Utilization of 4-(4-Chlorophenyl)-2-(methylthio)pyrimidine

### Executive Summary: The "Linchpin" Scaffold

In the landscape of kinase inhibitor discovery, 4-(4-Chlorophenyl)-2-(methylthio)pyrimidine (CAS 434941-55-6) serves as a critical "linchpin" intermediate.<sup>[1]</sup> Unlike commodity reagents, this compound is a specialized scaffold designed for late-stage diversification.<sup>[1]</sup> Its value lies in the 2-methylthio (SMe) handle—a latent electrophile that, upon oxidation, allows for rapid nucleophilic aromatic substitution (

) to introduce diversity at the ATP-binding interface of kinases such as p38 MAPK, CDK4/6, and Src.<sup>[1]</sup>

This guide addresses the commercial availability gap for this compound and provides a self-validating protocol for its in-house synthesis and downstream application, ensuring your research workflow remains uninterrupted by supply chain volatility.<sup>[1]</sup>

## Chemical Profile & Specifications

Before integrating this compound into a library generation campaign, verify the following physicochemical parameters.

Table 1: Compound Specifications

| Parameter          | Specification                                           |
|--------------------|---------------------------------------------------------|
| Chemical Name      | 4-(4-Chlorophenyl)-2-(methylthio)pyrimidine             |
| CAS Number         | 434941-55-6                                             |
| Molecular Formula  |                                                         |
| Molecular Weight   | 236.72 g/mol                                            |
| Structure (SMILES) | <chem>CSC1=NC=CC(=N1)C2=CC=C(C=C2)Cl</chem>             |
| Appearance         | Off-white to pale yellow solid                          |
| Solubility         | Soluble in DMSO, DCM, Ethyl Acetate; Insoluble in water |
| Purity Standard    | >95% (HPLC), confirmed by<br>H-NMR                      |
| Storage            | 2–8°C, inert atmosphere (Argon/Nitrogen)                |

## Commercial Landscape: Buy vs. Build Analysis

Commercially, CAS 434941-55-6 is classified as a Tier 3 Specialty Building Block.<sup>[1]</sup> It is not routinely stocked in bulk by major catalog suppliers (e.g., Sigma-Aldrich core catalog) but is available through boutique synthesis houses and chemical trading platforms.<sup>[1]</sup>

Table 2: Sourcing Matrix

| Sourcing Channel                                          | Typical Lead Time | Cost Estimate (USD) | Reliability Risk           | Recommended For             |
|-----------------------------------------------------------|-------------------|---------------------|----------------------------|-----------------------------|
| Boutique Suppliers (e.g., Abacipharm, Guidechem listings) | 2–3 Weeks         | High (500 / g)      | Medium (Batch variability) | Small scale (<1g) screening |
| Custom Synthesis (CROs)                                   | 4–6 Weeks         | High (FTE rates)    | Low (Guaranteed specs)     | Scale-up (>100g)            |
| In-House Synthesis (Protocol Below)                       | 2–3 Days          | Low (<\$10 / g)     | Low (Internal control)     | Library generation (5–50g)  |

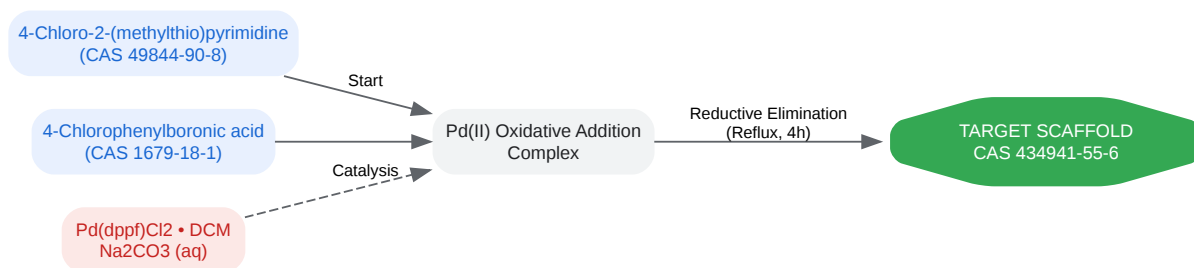
Senior Scientist Insight: For campaigns requiring >5 grams, the "Buy" option is cost-prohibitive and time-inefficient.<sup>[1]</sup> The synthesis (detailed below) is a robust, one-step Suzuki coupling from cheap commodity precursors.<sup>[1]</sup> I strongly recommend the "Build" approach for any medicinal chemistry campaign.

## The "Build" Protocol: In-House Synthesis

Objective: Synthesize **4-(4-Chlorophenyl)-2-(methylthio)pyrimidine** on a 10g scale. Reaction Type: Palladium-catalyzed Suzuki-Miyaura Cross-Coupling.<sup>[1]</sup>

## Reaction Scheme Visualization

The following diagram illustrates the convergent synthesis and the critical energetic inputs required for the catalytic cycle.



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Figure 1: Convergent Suzuki coupling pathway utilizing commercially available 4-chloro-2-(methylthio)pyrimidine.

## Step-by-Step Methodology

- Charge Reactor: To a 250 mL round-bottom flask, add:
  - 4-Chloro-2-(methylthio)pyrimidine (1.0 eq, 10.0 g, 62.2 mmol)[1]
  - 4-Chlorophenylboronic acid (1.1 eq, 10.7 g, 68.4 mmol)[1]
  - Dioxane (100 mL) and 2M (62 mL, 2.0 eq).[1]
- Degas: Sparge the biphasic mixture with Argon for 15 minutes. Critical Step: Oxygen poisons the Pd catalyst.
- Catalyst Addition: Add (0.03 eq, 1.5 g).
- Reaction: Heat to reflux (100°C) for 4 hours. Monitor by TLC (Hexane/EtOAc 4:1) or LCMS. [1]
- Workup: Cool to RT. Dilute with EtOAc (200 mL). Wash with water (2x) and brine (1x).[1] Dry organic layer over

.[\[1\]](#)

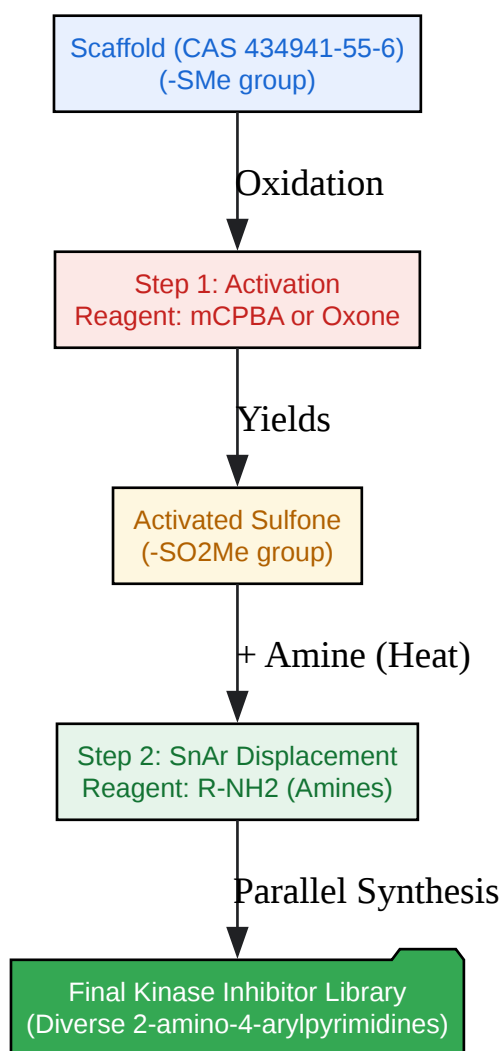
- Purification: Concentrate in vacuo. Recrystallize from Ethanol or purify via silica flash chromatography (0-10% EtOAc in Hexanes).[\[1\]](#)
  - Expected Yield: 85–90% (approx. 12–13 g).[\[1\]](#)

## Downstream Application: The "Linker Activation" Strategy

Why this scaffold? The methylthio group is robust during the Suzuki coupling but can be "activated" later to install diverse amines.[\[1\]](#) This is the standard workflow for generating p38 MAPK or CDK inhibitor libraries.[\[1\]](#)

## Library Generation Workflow

The workflow involves oxidizing the sulfide to a sulfone (a good leaving group), followed by displacement.[\[1\]](#)



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Figure 2: Activation strategy converting the inert methylthio group into a reactive sulfone for library diversification.[1]

## Protocol for Library Synthesis[1]

- Oxidation: Dissolve scaffold (1 eq) in DCM. Add mCPBA (2.2 eq) at 0°C. Stir RT for 2h. Wash with (aq).[1] Isolate sulfone.[1]
- Displacement: Dissolve sulfone (1 eq) in DMSO. Add Amine ( , 1.5 eq) and DIPEA (2 eq).[1] Heat at 80°C for 4–12h.

- Result: A library of 2-amino-4-(4-chlorophenyl)pyrimidines, a privileged structure in kinase inhibition [1, 2].[\[1\]](#)

## Quality Control & Validation

To ensure the integrity of your "Build" process, validate the product using these markers:

- NMR (DMSO-  
): Look for the diagnostic methylthio singlet at  $\delta$  2.60 ppm.[\[1\]](#) The pyrimidine protons should appear as doublets at  $\delta$  8.6 and  $\delta$  7.8 ppm.[\[1\]](#)
- LCMS: Expect a mass of 237.0 (M+H).[\[1\]](#) The Chlorine isotope pattern (  
) should show a characteristic 3:1 ratio in the molecular ion cluster.[\[1\]](#)

## References

- PubChem Patent Summary.Kinase Inhibitor (US-9499486-B2).[\[1\]](#) National Library of Medicine.[\[1\]](#) Available at: [\[Link\]](#)[\[1\]](#)
- Google Patents.Certain CDK4/6 inhibitors and pharmaceutically acceptable salts thereof (US10835535B2).[\[1\]](#)[\[2\]](#) Available at: [\[1\]](#)[\[2\]](#)

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## Sources

- 1. Kinase inhibitor - Patent US-9499486-B2 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Certain protein kinase inhibitors - Patent US-10835535-B2 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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